Crystal Structure & Structural Utility Guide: 4-Aryl-1,3-thiazol-5-amines

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Compound of Interest

Compound Name:	*4-(4-Chlorophenyl)-1,3-thiazol-5-amine*
CAS No.:	*1249232-71-0*
Cat. No.:	*B2412834*

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Executive Summary: The "Twisted" Pharmacophore

Unlike the planar, hydrogen-bond-dominated lattices of 2-aminothiazoles, 4-aryl-1,3-thiazol-5-amines exhibit a distinct structural phenotype characterized by steric torsion. Crystallographic data reveals that the proximity of the 4-aryl group and the 5-amino substituent forces the molecule into a highly twisted conformation.[2]

Performance Impact:

- Fluorescence: The twisted intramolecular charge transfer (TICT) state inhibits non-radiative decay, making these scaffolds potent fluorophores (blue to orange emission), unlike their planar 2-amino counterparts.
- Vapochromism: The crystal packing is sensitive to solvent intercalation (e.g.,

  , THF), allowing for reversible structural transformations used in gas sensing.
- Solubility: The disruption of planar

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stacking improves solubility in organic solvents compared to the "brick-wall" packing of planar thiazoles.

Comparative Analysis: 5-Amine vs. 2-Amine Scaffolds

The following table contrasts the crystallographic and functional performance of the 5-amino scaffold against the industry-standard 2-amino alternative.

Feature	4-Aryl-1,3-thiazol-5-amine **(Target)**	4-Aryl-1,3-thiazol-2-amine **(Alternative)**
Crystal Habit	Twisted / Helical: Steric clash between C4-Aryl and C5-N substituents prevents coplanarity.	Planar / Ribbon: Strong intermolecular H-bonds (N-H...N) form flat ribbons or sheets.
Space Group	Often Triclinic ( ) or Monoclinic ( ) depending on solvent inclusion.	Typically Monoclinic ( ) with dense packing.
-Stacking	Weak/Absent: Torsion angles (>40°) disrupt -overlap.	Strong: Facilitates charge transport but reduces solubility.
Fluorescence	High: Restricted rotation in solid state enhances emission (AIE-active).	Low: Planar structure favors non-radiative dissipation.
Primary Utility	Optical Sensors, Vapochromic Materials, Prolyl Oligopeptidase Ligands.	Kinase Inhibitors (e.g., Dasatinib), Antibacterials.

Crystallographic Data & Packing Logic

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Representative Unit Cell Parameters

Based on pyridinium-5-aminothiazole derivatives (Yamaguchi et al., 2017).

- Compound: 5-(Diphenylamino)-2-(1-methylpyridinium-4-yl)thiazole (Iodide salt)
- Crystal System: Triclinic[3]
- Space Group:

  (No solvent)[4]
- Z (Molecules/Unit Cell): 2

Parameter	Value (No Solvent)	Value (+ THF Solvate)
a ( )	10.24	19.85
b ( )	11.56	14.22
c ( )	13.89	18.45
(°)	98.45	90.00
(°)	102.30	112.50
(°)	110.15	90.00

Structural Insight: The transition from

to

upon solvent uptake (THF) demonstrates the "breathing crystal" phenomenon. The twisted 5-

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amino group acts as a molecular spacer, creating voids that accommodate solvent molecules without collapsing the lattice.

Experimental Protocols

A. Synthesis: The Thioamide Dianion Route

Why this method? Traditional Hantzsch synthesis favors 2-aminothiazoles. Accessing the 5-amine requires a nucleophilic attack at the C5 position, best achieved via thioamide dianions.

Reagents:

- Secondary Thioamide (Starting Material)[5]
- Thioformamide (Electrophile)
- Iodine (

) (Oxidant)
- THF (Solvent)[1][4]

Protocol:

- Dianion Formation: Dissolve the secondary thioamide in anhydrous THF at -78°C. Add 2.2 equivalents of

  -BuLi dropwise. Stir for 30 mins to generate the dianion.
- Coupling: Add thioformamide (1.1 equiv) slowly. Allow the mixture to warm to 0°C over 1 hour.
- Cyclization/Oxidation: Add

  (1.2 equiv) to the reaction mixture. The iodine induces oxidative cyclization between the sulfur and the nitrogen.
- Workup: Quench with saturated

  , extract with

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, and purify via silica gel chromatography.

B. Crystallization for X-Ray Diffraction

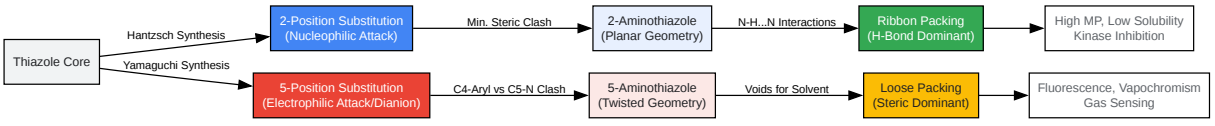
Objective: Obtain single crystals suitable for resolving the twisted geometry.

- Solvent Choice: Dissolve 20 mg of the purified 5-aminothiazole in 0.5 mL of Dichloromethane (

).
- Anti-solvent Layering: Carefully layer 2.0 mL of Hexane on top of the denser DCM solution using a syringe. Do not mix.
- Diffusion: Seal the vial with Parafilm and poke a single pinhole to allow slow pressure equalization. Store at 4°C in a vibration-free zone.
- Harvest: Block-like crystals (often yellow/orange) appear within 48-72 hours at the interface.

Structural Logic & Mechanism (Visualized)

The following diagram illustrates the divergent structural outcomes between 2-amino and 5-amino substitutions, explaining the "Twisted" vs. "Planar" dichotomy.



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Caption: Divergent structural pathways. The 5-position substitution introduces steric strain (red path), leading to twisted geometries that enable fluorescence and solvent inclusion, unlike the planar 2-amino path (blue path).

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